

Technical Safety Guide: tert-Pentyl Isothiocyanate (t-PeITC)

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Compound of Interest

Compound Name: *tert-pentyl isothiocyanate*

CAS No.: 597-97-7

Cat. No.: B1278957

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Executive Summary

Compound: **tert-Pentyl Isothiocyanate** (also known as tert-Amyl Isothiocyanate) CAS: 24341-05-7 (Isomer specific) / General Isothiocyanate Class Hazards Primary Risk Profile: Severe Lachrymator, Vesicant (Blistering Agent), Flammable Liquid.

This guide serves as an operational manual for the safe handling of **tert-pentyl isothiocyanate** (t-PeITC). Unlike standard organic reagents, t-PeITC combines high volatility with extreme electrophilic reactivity. It targets biological nucleophiles (thiols and amines) in the eyes and respiratory tract, causing immediate and debilitating incapacitation even at low ppm concentrations. Strict engineering controls are not optional; they are the primary barrier to injury.

Part 1: Physicochemical Profile & Hazard Identification[1]

To handle t-PeITC safely, one must understand its behavior.[1][2][3][4][5][6] It is a lipophilic electrophile. The "tert-pentyl" group adds steric bulk, increasing lipophilicity and allowing rapid

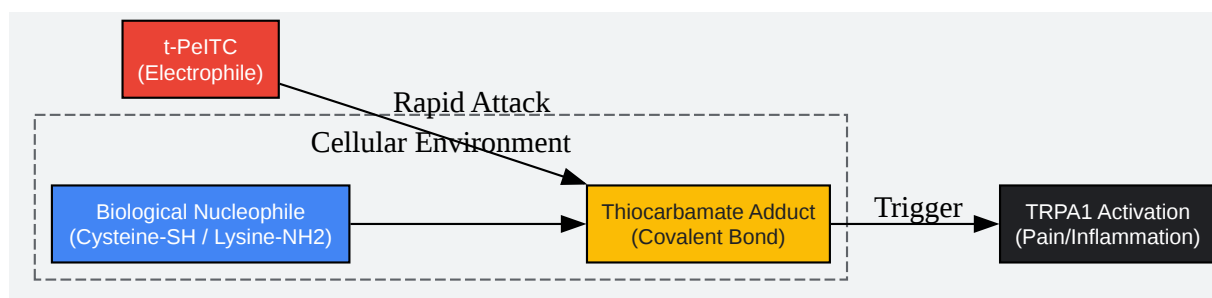
penetration of the corneal epithelium and skin lipid bilayers.

Table 1: Physicochemical Properties (Experimental & Predicted)

Property	Value / Characteristic	Operational Implication
Physical State	Colorless to pale yellow liquid	Fluidity allows rapid spreading; requires secondary containment.
Boiling Point	~160–165°C (Predicted based on homologs)	Moderate volatility, but vapor pressure is sufficient to cause lachrymation at room temp.
Flash Point	~55–60°C (Estimated)	Flammable. Ground all glassware; use spark-proof tools.
Odor Threshold	< 1 ppm	If you smell it (pungent/mustard-like), containment has already failed.
Reactivity	Electrophilic (Reacts with Nucleophiles)	Reacts violently with amines; slowly hydrolyzes in water; stable in non-nucleophilic solvents.

Mechanism of Toxicity: The Electrophilic Attack

The toxicity of t-PeITC is not random; it is mechanistic. The central carbon of the isothiocyanate group ($-N=C=S$) is electron-deficient. Upon contact with biological tissue, it rapidly forms covalent bonds with sulfhydryl groups (e.g., Glutathione) and amine groups on proteins. This triggers the TRPA1 ion channel, causing the sensation of intense burning and pain (lachrymation).



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Figure 1: The electrophilic attack mechanism of isothiocyanates on biological tissue.

Part 2: Engineering Controls & Personal Protective Equipment (PPE)

Reliance on PPE alone is a critical failure mode with isothiocyanates. The hierarchy of controls must be strictly enforced.

Primary Barrier: The Fume Hood

- Requirement: All operations (weighing, transfer, reaction) must occur inside a certified chemical fume hood.
- Specification: Face velocity maintained at 100 fpm (0.5 m/s).
- Sash Height: Keep the sash as low as possible (below the breathing zone) to act as a physical shield against splashes.

Secondary Barrier: Glove Selection Logic

Nitrile gloves provide insufficient protection against prolonged exposure to lipophilic ITCs. The compound can permeate thin nitrile in minutes.

- Standard Handling: Double-gloving. Inner layer: 4 mil Nitrile. Outer layer: 8 mil Nitrile. Change immediately upon splash.^[7]

- Spill Cleanup/High Exposure: Silver Shield / 4H (Laminate) gloves are mandatory. These provide >4 hours of breakthrough protection.

Respiratory Protection

- Routine Use: Not required if hood is functional.
- Spill/Emergency: Full-face respirator with Organic Vapor/Acid Gas (OV/AG) cartridges. Note: Half-mask respirators are unsafe because t-PeITC is an eye irritant.

Part 3: Operational Protocols

Protocol A: Safe Transfer Techniques

Avoid open pouring. Pouring creates turbulence and increases vapor generation.

- Cannula/Syringe Transfer: Use a glass syringe with a Luer-lock tip or a PTFE cannula to transfer the liquid between sealed vessels (Septum-to-Septum).
- Positive Pressure: If using a cannula, apply slight positive pressure (Nitrogen/Argon) to the source flask to push the liquid, rather than pulling a vacuum which might volatilize the compound.
- Vessel Venting: Ensure the receiving vessel is vented to a bleach/base trap (scrubber) to neutralize displaced vapors.

Protocol B: Decontamination of Glassware

Dirty glassware is a major source of lab contamination.

- Do NOT remove dirty glassware from the hood.
- Quench In-Situ: Rinse glassware inside the hood with the Decontamination Solution (see Part 4).
- Soak: Let it soak for 30 minutes before moving to the general wash area.

Part 4: Emergency Response & Quenching

Isothiocyanates can be chemically neutralized (quenched) by converting them into non-volatile thioureas using an amine.

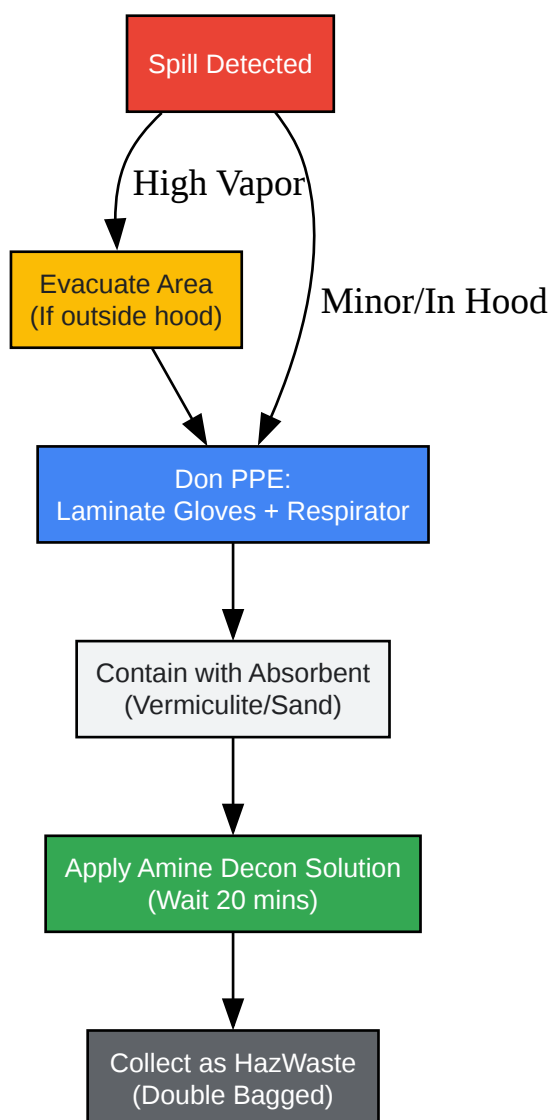
The Quenching Solution (The "Killer" Mix)

Prepare a stock solution for emergency spills and glassware cleaning:

- Base/Nucleophile: 50% Aqueous Ammonia (or Tris base for milder cleaning).
- Surfactant: 5% Dish Soap (to solubilize the lipophilic t-PeITC).
- Solvent: Isopropyl Alcohol (to aid miscibility).
- Ratio: 2 parts Ammonia : 1 part Soap/Water : 1 part Alcohol.

Spill Response Workflow

If a spill occurs outside the hood, evacuate the lab immediately. Re-enter only with full PPE (Laminate gloves, Respirator).



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Figure 2: Decision logic for responding to t-PeITC spills.

Part 5: Storage and Waste Disposal[9]

Storage Integrity

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Store under inert gas (Argon/Nitrogen) to prevent hydrolysis from atmospheric moisture.

- Container: Secondary containment is mandatory. Overpack the bottle in a sealed plastic container with activated carbon or vermiculite to absorb slow leaks.

Waste Management[10][11][12]

- Segregation: Do not mix with oxidizers (Nitric acid) or strong acids.
- Labeling: Clearly label as "Lachrymator" and "Toxic."
- Treatment: Ideally, quench waste streams with the ammonia mixture before disposal to minimize downstream risks to waste handlers.

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